

# Identity Confirmation Guide: 2-[3-(Propan-2-yl)phenoxy]acetic acid

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## Compound of Interest

Compound Name: 2-[3-(Propan-2-yl)phenoxy]acetic acid

CAS No.: 1878-52-0

Cat. No.: B3048947

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## Executive Summary

This guide establishes the definitive identity confirmation protocol for **2-[3-(Propan-2-yl)phenoxy]acetic acid** (CAS: 1878-52-0), hereafter referred to as 3-IPPA.

In drug development pipelines, 3-IPPA serves as a critical scaffold for PPAR agonists and auxin-mimetic herbicides. A recurring challenge in its procurement and synthesis is the presence of regioisomers—specifically the ortho (2-isopropyl) and para (4-isopropyl) analogues—which exhibit distinct biological activities but nearly identical physicochemical properties.

This document moves beyond basic Certificate of Analysis (CoA) parameters, providing a comparative analytical framework to rigorously distinguish 3-IPPA from its structural isomers and process impurities.

## Chemical Profile & Structural Logic

| Parameter              | Specification                                  |
|------------------------|------------------------------------------------|
| IUPAC Name             | 2-[3-(Propan-2-yl)phenoxy]acetic acid          |
| Common Name            | (3-Isopropylphenoxy)acetic acid                |
| CAS Number             | 1878-52-0                                      |
| Molecular Formula      | C <sub>11</sub> H <sub>14</sub> O <sub>3</sub> |
| Exact Mass             | 194.0943 Da                                    |
| Key Structural Feature | Meta-substitution pattern on the phenyl ring   |

The Analytical Challenge: The primary risk to data integrity is the contamination of 3-IPPA with 2-(2-isopropylphenoxy)acetic acid (ortho-isomer). Synthesis via the alkylation of 3-isopropylphenol with chloroacetic acid often carries over isomeric impurities present in the starting phenol. Standard C18 HPLC methods often fail to resolve these isomers at low levels (<1%) due to their identical lipophilicity (logP ~2.7).

## Comparative Performance: Isomer Differentiation

The following sections detail how to distinguish the target meta-isomer from the ortho and para alternatives using orthogonal datasets.

### A. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the "Gold Standard" for this identification. The aromatic region provides the definitive fingerprint.

Table 1: <sup>1</sup>H NMR Diagnostic Signals (400 MHz, CDCl<sub>3</sub>)

| Feature                     | Target: 3-IPPA (Meta)                                           | Alternative: Ortho-Isomer                              | Alternative: Para-Isomer   |
|-----------------------------|-----------------------------------------------------------------|--------------------------------------------------------|----------------------------|
| Aromatic Pattern            | ABCD System (4 distinct signals)                                | Multiplet (often overlapping)                          | AA'BB' System (2 doublets) |
| H-2 (Position 2)            | Singlet (broad) at ~6.8-6.9 ppm (isolated between substituents) | N/A (Substituted)                                      | Doublet (part of AA'BB')   |
| H-5 (Position 5)            | Triplet (pseudo-t) at ~7.2 ppm                                  | Multiplet                                              | Doublet (part of AA'BB')   |
| -OCH <sub>2</sub> - Protons | Singlet at 4.65 ppm                                             | Singlet at 4.69 ppm (Deshielded by steric compression) | Singlet at ~4.62 ppm       |
| Isopropyl Methyls           | Doublet at ~1.23 ppm                                            | Doublet at ~1.25 ppm                                   | Doublet at ~1.22 ppm       |

Expert Insight: The ortho-isomer exhibits a "roofing" effect in the aromatic region and a slight downfield shift of the methylene (-OCH<sub>2</sub>-) protons due to the steric influence of the bulky isopropyl group adjacent to the ether linkage. In contrast, 3-IPPA (meta) displays a characteristic isolated singlet (H-2) and a pseudo-triplet (H-5) that confirms the 1,3-substitution pattern.

## B. Infrared Spectroscopy (FTIR)

While less specific than NMR, FTIR provides rapid "Pass/Fail" criteria based on substitution patterns.

- 3-IPPA (Meta): Strong absorption bands at 780 cm<sup>-1</sup> and 690 cm<sup>-1</sup> (C-H out-of-plane bending for 1,3-disubstitution).
- Ortho-Isomer: Single strong band near 750 cm<sup>-1</sup> (1,2-disubstitution).
- Para-Isomer: Single strong band near 820 cm<sup>-1</sup> (1,4-disubstitution).

## C. HPLC Retention Behavior

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5  $\mu$ m.
- Mobile Phase: Isocratic 60:40 (0.1% Formic Acid in Water : Acetonitrile).
- Performance:
  - Para-isomer elutes first (most polar/symmetrical).
  - Meta-isomer (3-IPPA) elutes second.
  - Ortho-isomer elutes last (steric bulk increases interaction with stationary phase ligands).

## Experimental Protocols

### Protocol 1: Definitive Identity by $^1\text{H}$ NMR

Objective: Confirm structure and rule out >2% isomeric contamination.

- Sample Prep: Weigh 10 mg of 3-IPPA into a clean vial.
- Solvation: Add 600  $\mu\text{L}$  of  $\text{CDCl}_3$  (Chloroform-d). Ensure complete dissolution; turbidity indicates inorganic salts (e.g., NaCl byproduct).
- Acquisition:
  - Pulse Sequence: Standard proton (zg30).
  - Scans: 16 (minimum).
  - Relaxation Delay (D1): 1.0 second.
- Processing:
  - Reference residual  $\text{CHCl}_3$  to 7.26 ppm.
  - Critical Check: Integrate the aromatic region (6.7–7.3 ppm). The integral must equal 4.0 protons relative to the methylene singlet (2.0 protons).
  - Isomer Check: Look for "satellite" doublets near 1.25 ppm (methyls of ortho-isomer).

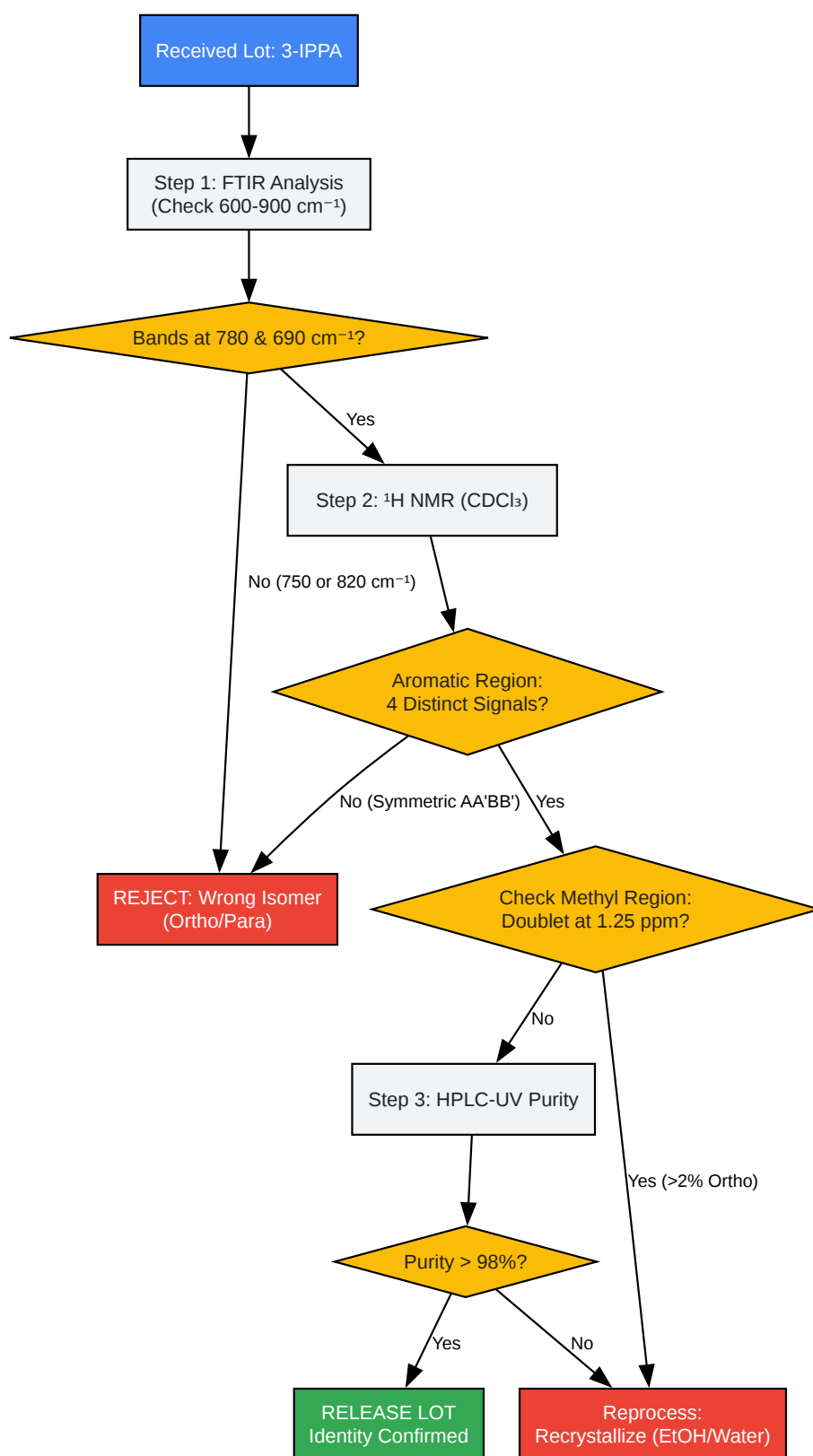
## Protocol 2: Purity Profiling by HPLC-UV

Objective: Quantify purity and detect process impurities (e.g., 3-isopropylphenol).

- Preparation: Dissolve sample to 0.5 mg/mL in 50:50 Water:Acetonitrile.
- Conditions:
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 272 nm ( $\lambda_{\text{max}}$  for phenoxy ring).
  - Temperature: 30°C.
- System Suitability:
  - Tailing Factor: < 1.5.
  - Theoretical Plates: > 5000.[\[1\]](#)
- Analysis:
  - 3-IPPA Retention Time (RT): ~6.5 min.
  - Impurity (3-Isopropylphenol) RT: ~12.0 min (Starting material is significantly less polar due to lack of -COOH).

## Decision Logic & Workflow

The following diagram illustrates the logical pathway for confirming the identity of a received lot of 3-IPPA.



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Figure 1: Analytical decision tree for the identity confirmation and lot release of 3-IPPA.

## Synthesis of Impurities (Contextual Grounding)

Understanding the origin of impurities validates the testing protocol.

- Ortho-Isomer Contamination: Arises from the use of technical grade 3-isopropylphenol, which often contains 2-5% of the 2-isopropyl isomer due to thermodynamic rearrangement during Friedel-Crafts alkylation of phenol.
- Starting Material (Phenol): 3-isopropylphenol has a distinct odor and higher retention time on RP-HPLC. Its presence indicates incomplete alkylation with chloroacetic acid.
- Ester Impurities: If ethyl chloroacetate was used in synthesis (followed by hydrolysis), the ethyl ester intermediate may persist.
  - Detection: Look for a triplet at ~1.3 ppm and quartet at ~4.2 ppm in  $^1\text{H}$  NMR.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 14889332: **2-[3-(Propan-2-yl)phenoxy]acetic acid**. [\[Link\]](#)
- University of Mysore. Crystal structure of 2-(2-Isopropylphenoxy)acetic acid (Ortho-Isomer Reference Data). [\[Link\]](#)
- Royal Society of Chemistry. Mass spectrometry-based identification of ortho-, meta- and para-isomers using infrared ion spectroscopy. [\[Link\]](#)

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## Sources

- [1. researchgate.net \[researchgate.net\]](#)
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